

Application Notes and Protocols for BMS-935177

In Vitro Assays

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Compound of Interest

Compound Name: BMS-935177

Cat. No.: B15576437

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Introduction

BMS-935177 is a potent and reversible inhibitor of Bruton's Tyrosine Kinase (BTK), a critical enzyme in the B-cell receptor (BCR) signaling pathway.^{[1][2][3]} These application notes provide detailed protocols for in vitro assays to characterize the activity of **BMS-935177**, intended for researchers, scientists, and drug development professionals.

Mechanism of Action

BMS-935177 acts as a reversible inhibitor of BTK, binding to the ATP binding site.^[4] Unlike irreversible inhibitors, it does not form a covalent bond with the Cys481 residue.^[5] BTK is a member of the TEC family of non-receptor tyrosine kinases and its inhibition disrupts the BCR signaling cascade, which is crucial for B-cell proliferation, differentiation, and survival.^[2]

Quantitative Data Summary

The inhibitory activity of **BMS-935177** has been quantified in various enzymatic and cell-based assays.

Table 1: Enzymatic Activity of **BMS-935177** against Various Kinases

Target Kinase	Assay Type	IC50 (nM)	Selectivity Notes
BTK	Cell-free	2.8[1][3], 3[6]	---
TEC	Cell-free	-	5- to 67-fold less potent than BTK[1][3]
BMX	Cell-free	-	5- to 67-fold less potent than BTK[1][3]
ITK	Cell-free	-	5- to 67-fold less potent than BTK[1][3]
TXK	Cell-free	-	5- to 67-fold less potent than BTK[1][3]
TRKA	Cell-free	< 150	-
HER4	Cell-free	< 150	-
TRKB	Cell-free	< 150	-
RET	Cell-free	< 150	-
SRC	Cell-free	-	>1100-fold selectivity over SRC[1]

Table 2: Cellular Activity of **BMS-935177**

Assay	Cell Type	Stimulus	Endpoint	IC50 (nM)
Calcium Flux	Human Ramos B cells	Anti-IgG	Ca ²⁺ influx	27[1][6]
CD69 Surface Expression	Human peripheral B cells	Anti-IgM / Anti-IgG	CD69 expression	-
TNF α Production	Human PBMCs	IgG-containing immune complex	TNF α levels	14[1][6]
BCR-stimulated CD69 (Whole Blood)	Human	-	CD69 expression	550 $\pm$ 100[6]
BCR-stimulated CD69 (Whole Blood)	Mouse	-	CD69 expression	2060 $\pm$ 240[6]

Experimental Protocols

BTK Enzymatic Assay (Cell-Free)

This protocol is designed to measure the direct inhibitory effect of **BMS-935177** on recombinant human BTK.

Materials:

- Human recombinant BTK (1 nM final concentration)
- BMS-935177** (dissolved in DMSO, tested at 11 concentrations)
- Fluoresceinated peptide substrate (1.5 μ M final concentration)
- ATP (20 μ M final concentration, approximately K_m)
- Assay Buffer: 20 mM HEPES (pH 7.4), 10 mM MgCl₂, 0.015% Brij 35, 4 mM DTT in 1.6% DMSO
- Termination Buffer: 35 mM EDTA

- 384-well V-bottom plates
- Microplate reader capable of electrophoretic separation and fluorescence detection (e.g., Caliper)

Procedure:

- Prepare serial dilutions of **BMS-935177** in DMSO.
- In a 384-well plate, add **BMS-935177**, human recombinant BTK, fluoresceinated peptide, ATP, and assay buffer to a final volume of 30 μ L.
- Incubate the plate at room temperature for 60 minutes.
- Terminate the reaction by adding 45 μ L of Termination Buffer to each well.
- Analyze the reaction mixture by electrophoretic separation of the fluorescent substrate and the phosphorylated product.
- Calculate the IC₅₀ value by fitting the dose-response curve.

Calcium Flux Assay in Ramos B Cells

This assay assesses the ability of **BMS-935177** to inhibit BCR-mediated calcium mobilization in a human B-cell line.

Materials:

- Ramos B cells (human Burkitt's lymphoma cell line)
- **BMS-935177**
- Anti-human IgG antibody
- Calcium-sensitive fluorescent dye (e.g., Fluo-4 AM)
- Assay buffer (e.g., Hanks' Balanced Salt Solution with calcium and magnesium)
- 96-well black, clear-bottom plates

- Fluorescence plate reader with kinetic reading capabilities (e.g., FLIPR)

Procedure:

- Culture Ramos B cells to the appropriate density.
- Load the cells with a calcium-sensitive fluorescent dye according to the manufacturer's instructions.
- Plate the dye-loaded cells in a 96-well plate.
- Add **BMS-935177** at various concentrations and incubate for 1 hour in the dark.
- Measure the baseline fluorescence using the plate reader.
- Stimulate the cells by adding anti-human IgG antibody.
- Immediately begin kinetic measurement of fluorescence intensity over time.
- The increase in fluorescence corresponds to calcium influx. Calculate the IC50 based on the inhibition of the peak fluorescence signal.[\[6\]](#)

CD69 Surface Expression Assay

This protocol measures the effect of **BMS-935177** on the activation-induced expression of the early B-cell activation marker, CD69.

Materials:

- Human peripheral blood mononuclear cells (PBMCs) or isolated peripheral B cells
- **BMS-935177**
- Anti-human IgM or anti-human IgG antibodies for stimulation
- Anti-human CD19 antibody (to gate B cells)
- Anti-human CD69 antibody (fluorescently conjugated)

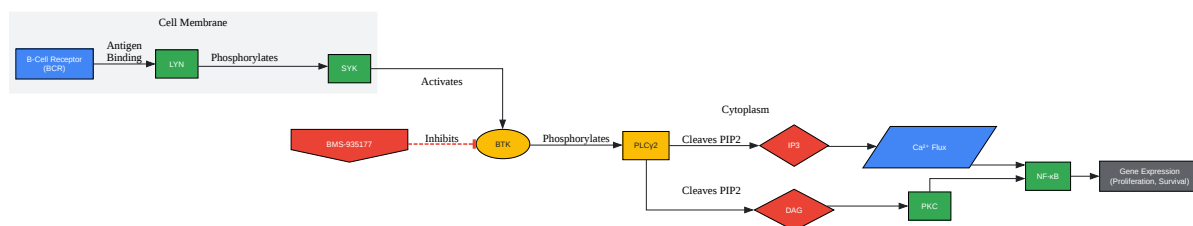
- Cell culture medium
- FACS buffer (e.g., PBS with 1% BSA)
- Flow cytometer

Procedure:

- Isolate PBMCs or peripheral B cells from healthy donor blood.
- Pre-incubate the cells with various concentrations of **BMS-935177** for 1-2 hours.
- Stimulate the cells with anti-IgM or anti-IgG antibodies for 18-24 hours. Include an unstimulated control.
- As a negative control for pathway specificity, stimulate a separate set of cells with CD40 ligand, as **BMS-935177** is not expected to inhibit this pathway.[\[1\]](#)[\[6\]](#)
- After stimulation, wash the cells with FACS buffer.
- Stain the cells with fluorescently conjugated anti-CD19 and anti-CD69 antibodies.
- Analyze the samples using a flow cytometer, gating on the CD19-positive B-cell population.
- Quantify the percentage of CD69-positive cells or the mean fluorescence intensity of CD69.
- Determine the inhibitory effect of **BMS-935177** on CD69 expression.

Visualizations

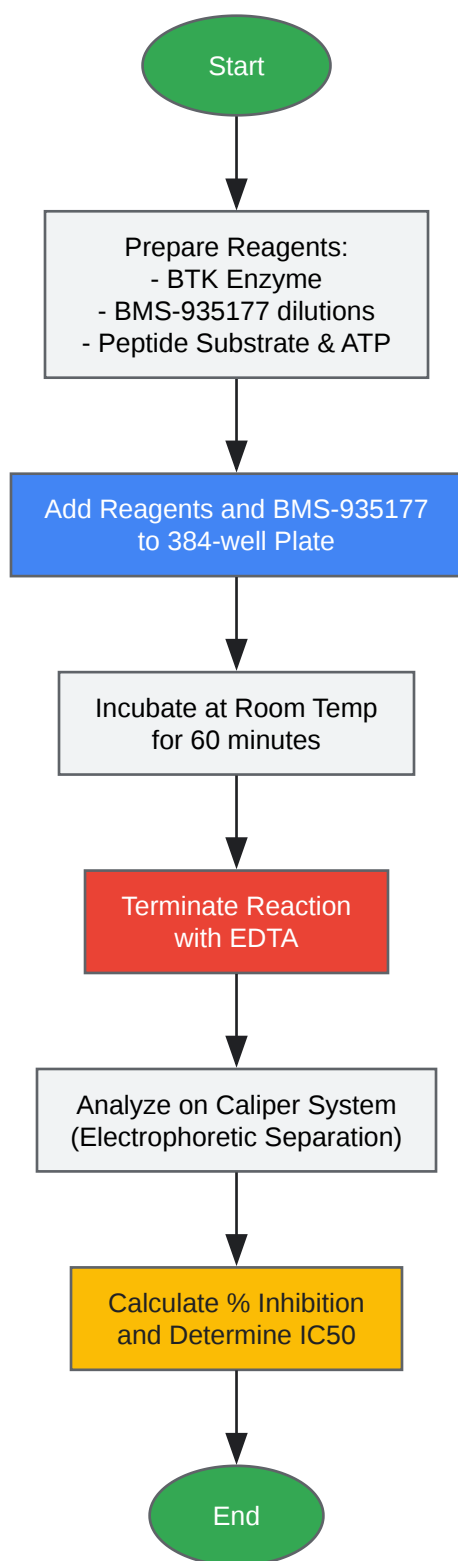
BTK Signaling Pathway and Inhibition by **BMS-935177**



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Caption: BTK signaling pathway and the inhibitory action of **BMS-935177**.

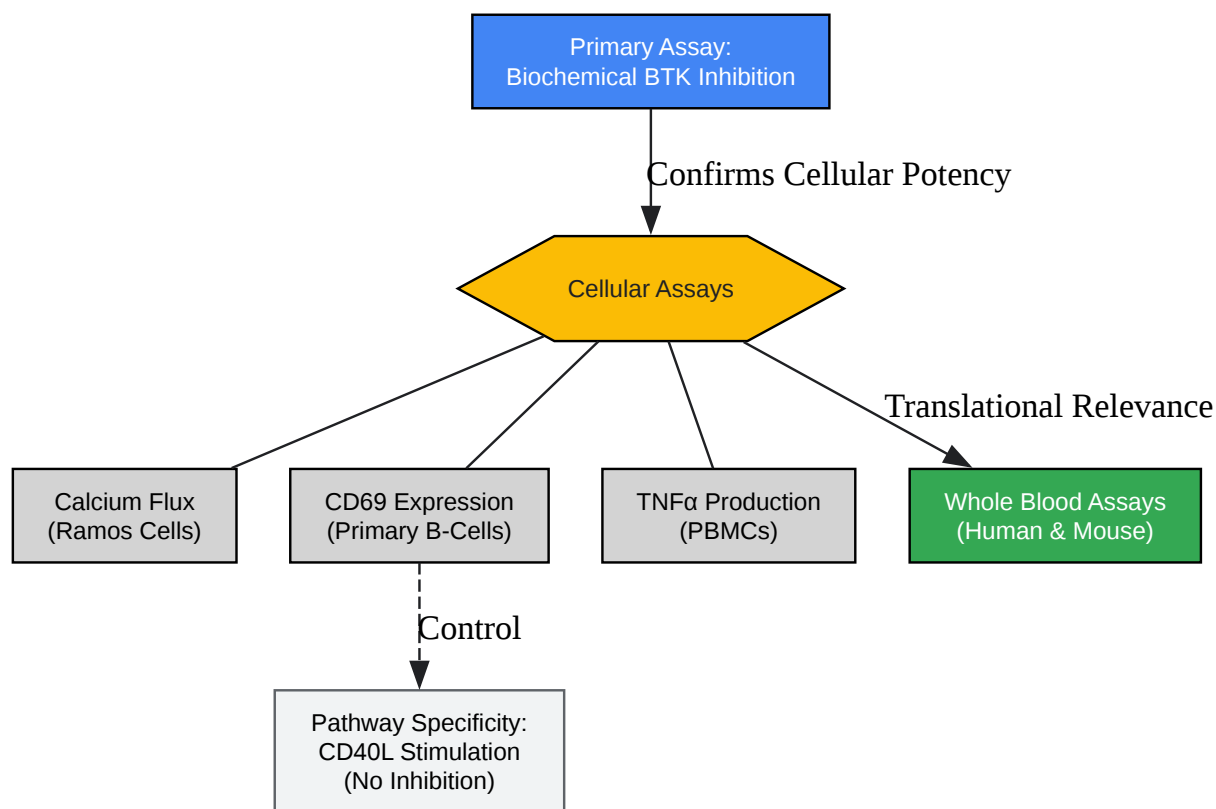
Experimental Workflow: BTK Enzymatic Assay



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Caption: Workflow for the cell-free BTK enzymatic inhibition assay.

Logical Relationship: Assay Cascade for BMS-935177 Characterization



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